

Essential Safety and Operational Guide for 2-Amino-1-phenylethanol

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Compound of Interest

Compound Name: 2-Amino-1-phenylethanol

Cat. No.: B155150

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety protocols and logistical procedures for the handling and disposal of **2-Amino-1-phenylethanol**. Adherence to these guidelines is essential for ensuring a safe laboratory environment.

Hazard Identification and Classification

2-Amino-1-phenylethanol is a chemical that requires careful handling due to its potential health hazards. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it is classified as follows:

- Skin Corrosion/Irritation: Category 2, Causes skin irritation.[\[1\]](#)[\[2\]](#)
- Serious Eye Damage/Eye Irritation: Category 2A or 2, Causes serious eye irritation.[\[1\]](#)[\[2\]](#)
- Specific Target Organ Toxicity (Single Exposure): Category 3, May cause respiratory irritation.[\[1\]](#)

Some sources may also classify it as causing severe skin burns and eye damage.[\[3\]](#)[\[4\]](#)[\[5\]](#) It is harmful if swallowed.

Personal Protective Equipment (PPE)

The following table outlines the minimum required PPE for handling **2-Amino-1-phenylethanol**. It is imperative to always wear the appropriate PPE to prevent exposure.

Activity	Eye/Face Protection	Hand Protection	Body Protection	Respiratory Protection
Receiving/Unpacking	Safety glasses with side shields	Chemical-resistant gloves (e.g., Nitrile)	Laboratory coat	Not generally required
Storage	Safety glasses with side shields	Chemical-resistant gloves (e.g., Nitrile)	Laboratory coat	Not generally required
Weighing/Transferring	Chemical splash goggles	Chemical-resistant gloves (e.g., Nitrile), double-gloving recommended	Laboratory coat	Required if not handled in a certified chemical fume hood. A dust mask (e.g., N95) is recommended. [6]
Conducting Reactions	Chemical splash goggles and face shield	Chemical-resistant gloves (e.g., Nitrile)	Laboratory coat	To be conducted in a well-ventilated area or a chemical fume hood.
Spill Cleanup	Chemical splash goggles and face shield	Heavy-duty chemical-resistant gloves	Chemical-resistant apron or suit	Air-purifying respirator with appropriate cartridges
Waste Disposal	Chemical splash goggles	Chemical-resistant gloves (e.g., Nitrile)	Laboratory coat	Not generally required if handling sealed waste containers.

Note: Chemical protection gloves should be tested according to EN 374.^[1]^[2] Breakthrough times can be affected by temperature and stretching of the material.^[1]^[2]

Operational Plan: Step-by-Step Handling Procedure

1. Preparation and Engineering Controls:

- Ensure a certified chemical fume hood is operational.
- Verify that a safety shower and eyewash station are readily accessible.
- Keep the work area clean and free of clutter.
- Have appropriate spill cleanup materials readily available.

2. Weighing and Transferring:

- Perform all weighing and transferring of **2-Amino-1-phenylethanol** inside a chemical fume hood to avoid dust inhalation.^[1]
- Use a scoop or spatula to handle the solid material. Avoid creating dust.
- Close the container tightly after use.

3. Conducting Reactions:

- Set up all reactions involving **2-Amino-1-phenylethanol** within a chemical fume hood.
- Use equipment that is clean, dry, and free of contaminants.
- Maintain a safe distance from the reaction and use a sash shield.
- Wash hands thoroughly after handling.^[1]

4. Storage:

- Store **2-Amino-1-phenylethanol** in a tightly closed container in a cool, dry, and well-ventilated area.^[2]

- The recommended storage temperature is between 2-8°C.[2]
- Store away from incompatible materials.
- Keep away from food, drink, and animal feedingstuffs.[1][2]

Emergency Procedures

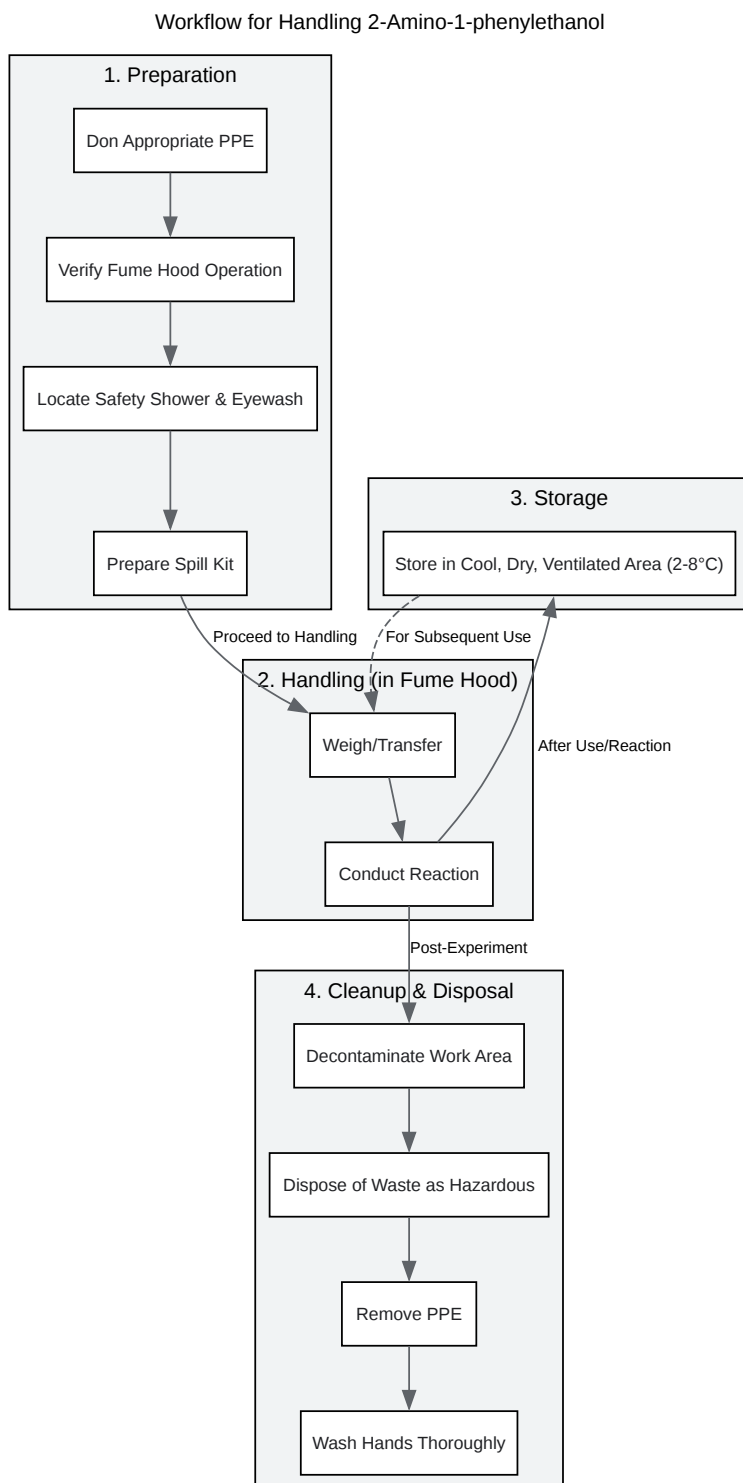
Exposure Scenario	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, seek immediate medical attention.[7]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[7] Remove contaminated clothing. If skin irritation persists, consult a physician.[1]
Eye Contact	Immediately flush eyes with plenty of clean, fresh water for at least 10-15 minutes, holding the eyelids apart.[1][7] Remove contact lenses if present and easy to do.[7] Seek immediate medical attention from an ophthalmologist.[1][7]
Ingestion	Rinse mouth with water. Do NOT induce vomiting.[3][4] Call a physician or poison control center immediately.[7]
Spill	Evacuate the area. Ventilate the affected area. [1] Wearing appropriate PPE, cover the spill with an inert absorbent material. Take up the material mechanically, controlling dust, and place it in a suitable container for disposal.[1]

Disposal Plan

- This material and its container must be disposed of as hazardous waste.[1]
- Dispose of contents and container in accordance with all local, regional, national, and international regulations.[1]

- Do not empty into drains or release into the environment.[1]

Workflow for Handling 2-Amino-1-phenylethanol



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Email: info@benchchem.com